

Application Note: Quantitative Analysis of Cyclopentyl 3-(morpholinomethyl)phenyl ketone

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Compound of Interest

Compound Name: Cyclopentyl 3-(morpholinomethyl)phenyl ketone

CAS No.: 898792-40-0

Cat. No.: B1325649

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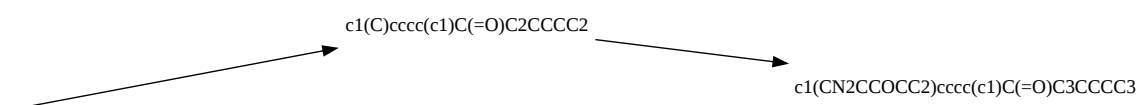
Introduction

Cyclopentyl 3-(morpholinomethyl)phenyl ketone is a synthetic organic compound with potential applications in pharmaceutical and chemical research. Its structure, featuring a phenyl ketone core, a cyclopentyl group, and a morpholinomethyl substituent, presents a unique analytical challenge. Accurate and precise quantification of this molecule is paramount for pharmacokinetic studies, formulation development, and quality control. This document provides detailed protocols for the quantitative analysis of **Cyclopentyl 3-(morpholinomethyl)phenyl ketone** in various matrices, with a focus on High-Performance Liquid Chromatography with Ultraviolet detection (HPLC-UV) and Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS). The methodologies are designed to be robust and are grounded in the principles of analytical method validation as outlined by the International Council for Harmonisation (ICH) and the U.S. Food and Drug Administration (FDA).^{[1][2][3][4][5][6]}

Physicochemical Properties and Analytical Considerations

Understanding the physicochemical properties of **Cyclopentyl 3-(morpholinomethyl)phenyl ketone** is critical for method development. The presence of the phenyl ketone moiety provides a strong chromophore, making UV detection a viable and accessible quantification technique. [7][8] The morpholine group, a tertiary amine, offers a site for protonation, making it suitable for analysis by reverse-phase liquid chromatography and highly sensitive detection by mass spectrometry. [9][10][11] The overall molecule is expected to have moderate polarity.

Molecular Structure:



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Caption: Chemical structure of **Cyclopentyl 3-(morpholinomethyl)phenyl ketone**.

Recommended Analytical Methods

Two primary analytical methods are recommended for the quantification of **Cyclopentyl 3-(morpholinomethyl)phenyl ketone**, each with its own advantages:

- HPLC-UV: A robust, cost-effective, and widely available technique suitable for routine analysis and quality control where high sensitivity is not the primary requirement.
- LC-MS/MS: Offers superior sensitivity and selectivity, making it the method of choice for bioanalytical studies (e.g., plasma or tissue analysis) and trace-level impurity quantification. [9][10][11]

HPLC-UV Method Protocol

This protocol outlines a reverse-phase HPLC method with UV detection for the quantification of **Cyclopentyl 3-(morpholinomethyl)phenyl ketone**.

Instrumentation and Materials

- HPLC system with a quaternary or binary pump, autosampler, column oven, and UV-Vis detector.
- C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 μ m particle size).
- Acetonitrile (HPLC grade).
- Methanol (HPLC grade).
- Ammonium acetate (analytical grade).
- Formic acid (analytical grade).
- Ultrapure water.
- Volumetric flasks, pipettes, and autosampler vials.

Chromatographic Conditions

The following conditions are a recommended starting point and may require optimization based on the specific HPLC system and column used.

Parameter	Recommended Condition	Rationale
Mobile Phase A	10 mM Ammonium acetate in water, pH adjusted to 4.5 with formic acid	The buffer controls the ionization of the morpholine group, ensuring consistent retention and peak shape.
Mobile Phase B	Acetonitrile	A common and effective organic modifier for reverse-phase chromatography.
Gradient Elution	0-2 min: 30% B; 2-10 min: 30-70% B; 10-12 min: 70% B; 12-13 min: 70-30% B; 13-15 min: 30% B	A gradient is employed to ensure elution of the analyte with a good peak shape and to clean the column of any late-eluting impurities.
Flow Rate	1.0 mL/min	A standard flow rate for a 4.6 mm ID column, providing a balance between analysis time and backpressure.
Column Temperature	30 °C	Maintaining a constant column temperature ensures reproducible retention times.
Detection Wavelength	254 nm	The phenyl ketone chromophore is expected to have significant absorbance at this wavelength. A full UV scan of the analyte should be performed to determine the optimal wavelength.
Injection Volume	10 µL	This can be adjusted based on the concentration of the sample and the sensitivity of the detector.

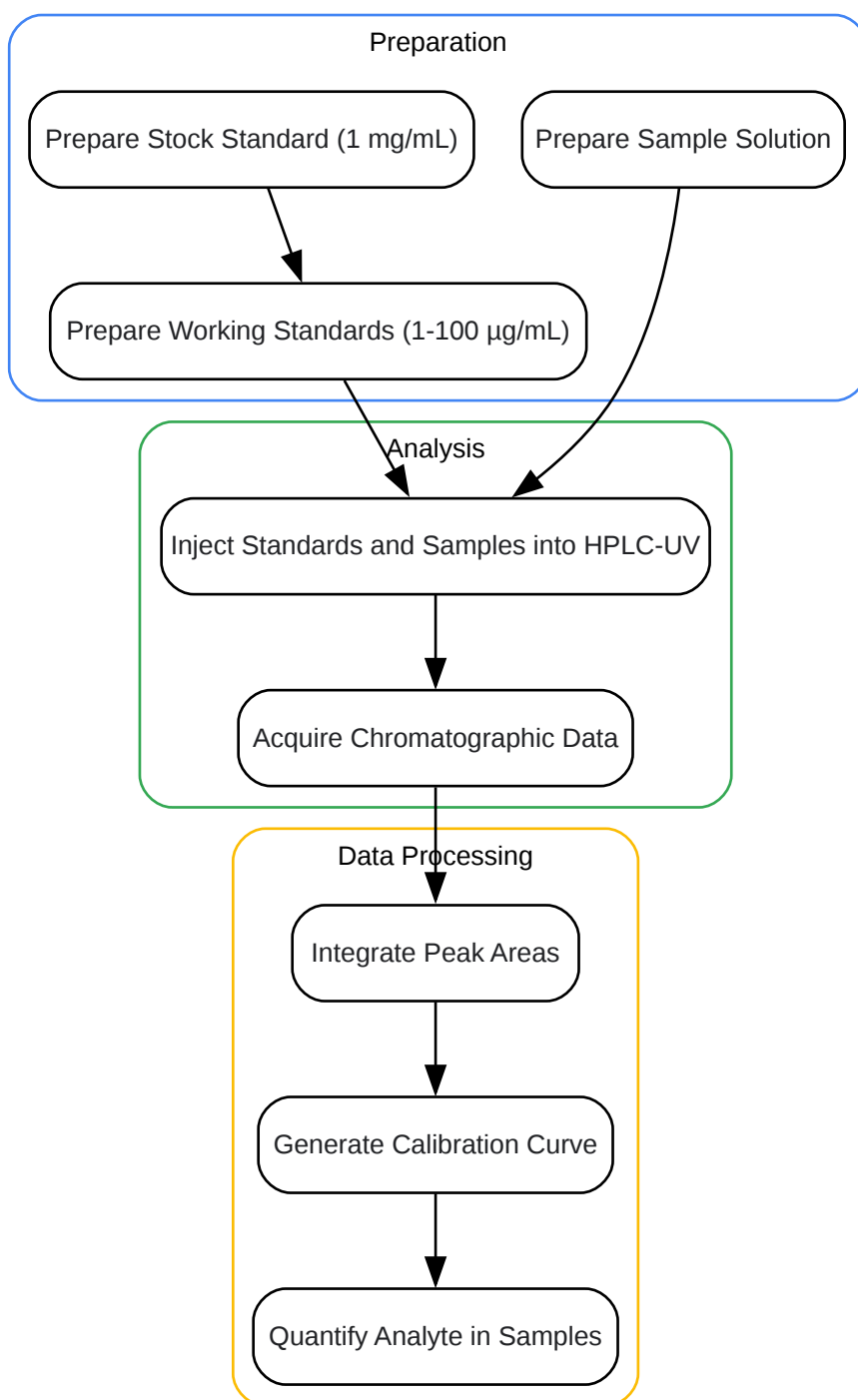
Standard and Sample Preparation

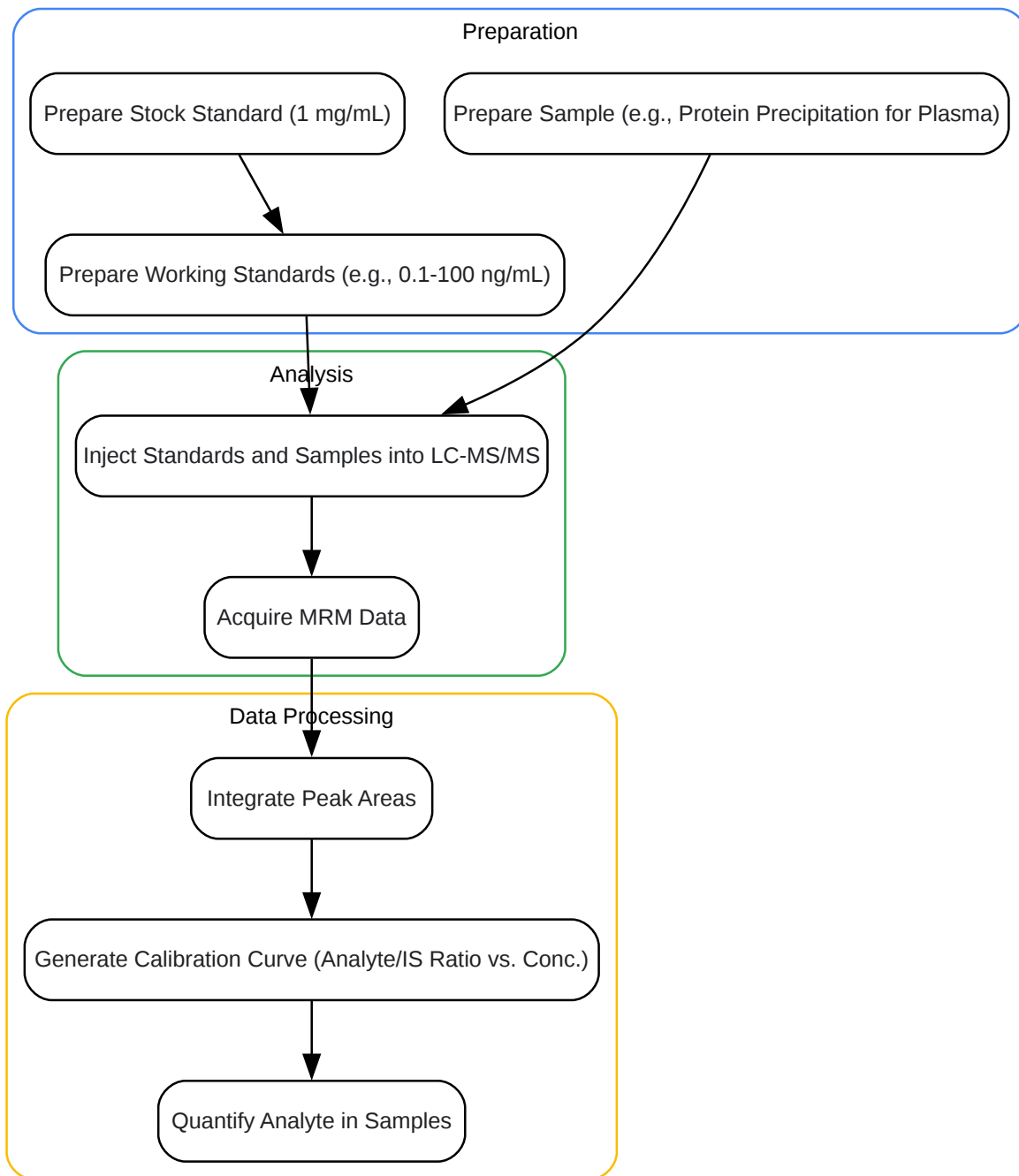
3.3.1. Stock Standard Solution (1 mg/mL): Accurately weigh approximately 10 mg of **Cyclopentyl 3-(morpholinomethyl)phenyl ketone** reference standard and dissolve it in a 10 mL volumetric flask with methanol.

3.3.2. Working Standard Solutions: Prepare a series of working standard solutions by diluting the stock solution with the mobile phase (initial conditions) to cover the desired concentration range (e.g., 1-100 µg/mL).

3.3.3. Sample Preparation: The sample preparation method will depend on the matrix. For a drug substance, a simple dissolution in the mobile phase may be sufficient. For a drug product, extraction or dissolution followed by filtration will be necessary.

Experimental Workflow





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Sources

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